

Essential Safety and Logistics for Handling Tetrahydrothiopyran-4-one

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Compound of Interest

Compound Name: Tetrahydrothiopyran-4-one

Cat. No.: B549198

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling and disposal of **Tetrahydrothiopyran-4-one**, fostering a secure research environment.

Properties and Hazards

Tetrahydrothiopyran-4-one is a solid, crystalline powder, appearing white to a very pale yellow. While some safety data sheets indicate that it does not meet the criteria for hazard classification, others suggest it may cause skin and eye irritation, as well as potential respiratory irritation.[1][2][3] Due to these potential hazards, appropriate personal protective equipment and safe handling practices are essential.

Table 1: Physical and Chemical Properties of **Tetrahydrothiopyran-4-one**

Property	Value
Chemical Formula	C ₅ H ₈ OS
Molecular Weight	116.18 g/mol [2][4]
Appearance	White to very pale yellow crystal/powder
Melting Point	60-64 °C[4]
Occupational Exposure Limits (OELs)	No specific OELs have been established. It is recommended to handle it in a well-ventilated area and minimize exposure. For the structurally similar compound, cyclohexanone, the OSHA Permissible Exposure Limit (PEL) is 50 ppm over an 8-hour work shift.[5][6][7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following PPE is recommended when handling **Tetrahydrothiopyran-4-one**:

Table 2: Recommended Personal Protective Equipment (PPE)

PPE Category	Recommendation
Eye Protection	Wear tightly fitting safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves are required. Butyl rubber or specialized nitrile gloves resistant to ketones are recommended. ^{[8][9]} Always inspect gloves for signs of degradation or puncture before use.
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn. In cases of potential splashing, chemical-resistant coveralls may be necessary.
Respiratory Protection	If working in a poorly ventilated area or if dust or aerosols are generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended. ^{[3][10][11]}

Operational Plan for Safe Handling

Adherence to a strict operational protocol minimizes the risk of exposure and accidents.

Step 1: Preparation and Engineering Controls

- Ensure a safety shower and eyewash station are readily accessible.
- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Step 2: Handling the Chemical

- Before handling, wash hands thoroughly.
- Don all required PPE as outlined in Table 2.
- Avoid direct contact with the skin, eyes, and clothing.

- Minimize the creation of dust when handling the solid form.

Step 3: Storage

- Store in a tightly closed container in a cool, dry, and dark place.
- Keep away from incompatible materials such as strong oxidizing agents, strong reducing agents, and strong bases.^[3]

Step 4: Spill Response

- In case of a spill, evacuate the area.
- Wearing appropriate PPE, cover the spill with an inert absorbent material like sand or vermiculite.
- Sweep up the absorbed material and place it into a suitable, sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

Table 3: First Aid Procedures for **Tetrahydrothiopyran-4-one** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[2][3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[2][3] Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[2][3] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2]

Disposal Plan

Proper disposal of chemical waste is essential to protect the environment and comply with regulations.

Step 1: Waste Collection

- Collect all waste containing **Tetrahydrothiopyran-4-one**, including contaminated absorbents and disposable PPE, in a clearly labeled, sealed, and appropriate hazardous waste container.

Step 2: Waste Storage

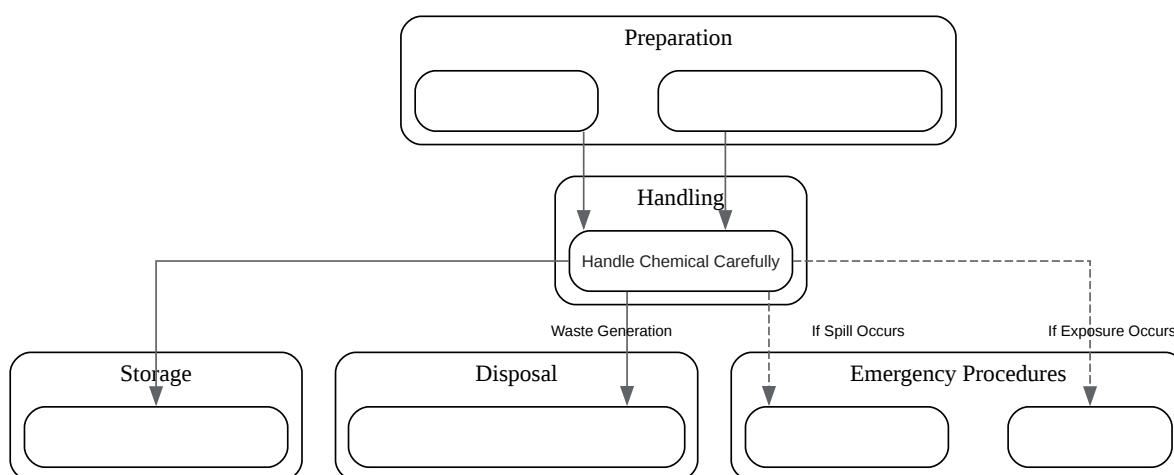
- Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

Step 3: Waste Disposal

- Dispose of the chemical waste through a licensed hazardous waste disposal company.

- Follow all local, state, and federal regulations for the disposal of chemical waste. Do not dispose of down the drain or in regular trash.

Workflow for Safe Handling of Tetrahydrothiopyran-4-one



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Caption: Workflow for the safe handling of **Tetrahydrothiopyran-4-one**.

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